

An In-depth Technical Guide to the Safety and Handling of Dulcite-13C

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Compound of Interest

Compound Name: Dulcite-13C

Cat. No.: B12393615

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Introduction: **Dulcite-13C**, also known as Galactitol-13C, is a stable isotope-labeled form of Dulcitol (Galactitol).[1] It is a sugar alcohol and a reduction product of galactose.[1][2] The incorporation of the heavy isotope of carbon (^{13}C) makes it a valuable tool in metabolic research and drug development for tracing the fate of molecules in biological systems. From a chemical safety and handling perspective, the toxicological properties of **Dulcite-13C** are considered identical to those of its unlabeled counterpart, Dulcitol. This guide synthesizes the available data on Dulcitol to provide comprehensive safety and handling protocols for **Dulcite-13C** in a research environment.

While generally considered to have low toxicity in acute occupational exposures, it's important to note that endogenously produced galactitol can be a metabotoxin, neurotoxin, and hepatotoxin at chronically high levels, particularly in individuals with metabolic disorders like galactosemia.[3]

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for Dulcitol, which should be used as the reference for handling **Dulcite-13C**.

Table 1: Physical and Chemical Properties

| Property | Value | Source(s) |
|--------------------------|---|-----------|
| Chemical Formula | ^{13}C C ₅ H ₁₄ O ₆ | [4] |
| Average Molecular Weight | ~183.17 g/mol (varies with ^{13}C position) | [2] |
| Appearance | White crystalline solid/powder | [5][6] |
| Odor | Odorless | [1][6] |
| Melting Point | 188 - 189 °C | [6] |
| Boiling Point | 275 - 280 °C (decomposes) | [1][6] |
| Water Solubility | 31 mg/mL (at 15°C) | |
| LogP (Octanol/Water) | -3.10 | |
| Vapor Pressure | ~0 mmHg | [1] |

Table 2: Hazard Identification and Toxicity

| Hazard Class | Classification | Source(s) |
|------------------------|---|-----------|
| Skin Irritation | Causes skin irritation (Category 2) | [7] |
| Eye Irritation | Causes serious eye irritation (Category 2A) | [7] |
| Target Organ Toxicity | May cause respiratory irritation (Single Exposure, Category 3) | [7] |
| Acute Oral Toxicity | No data available; low hazard expected for industrial handling. | [8] |
| Carcinogenicity | Not listed or classified. | |
| Germ Cell Mutagenicity | Not classified. | |

Experimental Protocols and Handling Procedures

Adherence to standard laboratory safety protocols is crucial. The following procedures are based on established guidelines for handling solid chemical compounds.

Personal Protective Equipment (PPE)

A risk assessment should precede any handling of **Dulcite-13C**. The following PPE is mandatory:

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles (conforming to OSHA 29 CFR 1910.133 or European Standard EN166).[\[8\]](#)[\[9\]](#)
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., Nitrile rubber) inspected before use.[\[8\]](#)[\[10\]](#) Avoid static charge on gloves when handling fine powders.
- **Body Protection:** A laboratory coat or overalls must be worn.
- **Respiratory Protection:** For operations that may generate dust (e.g., weighing, transferring powder), use a NIOSH or EN 149 approved respirator with a particulate filter.[\[8\]](#)[\[10\]](#) Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[8\]](#)

Spill & Emergency Procedures

- **Spill Cleanup:** In case of a spill, avoid generating dust.[\[8\]](#) Vacuum or sweep up the material and place it into a suitable, labeled container for disposal.[\[8\]](#) Ensure the area is well-ventilated.
- **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention if irritation persists.[\[6\]](#)
- **Skin Contact:** Remove contaminated clothing. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical aid if irritation develops.[\[8\]](#)[\[11\]](#)
- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[8\]](#)

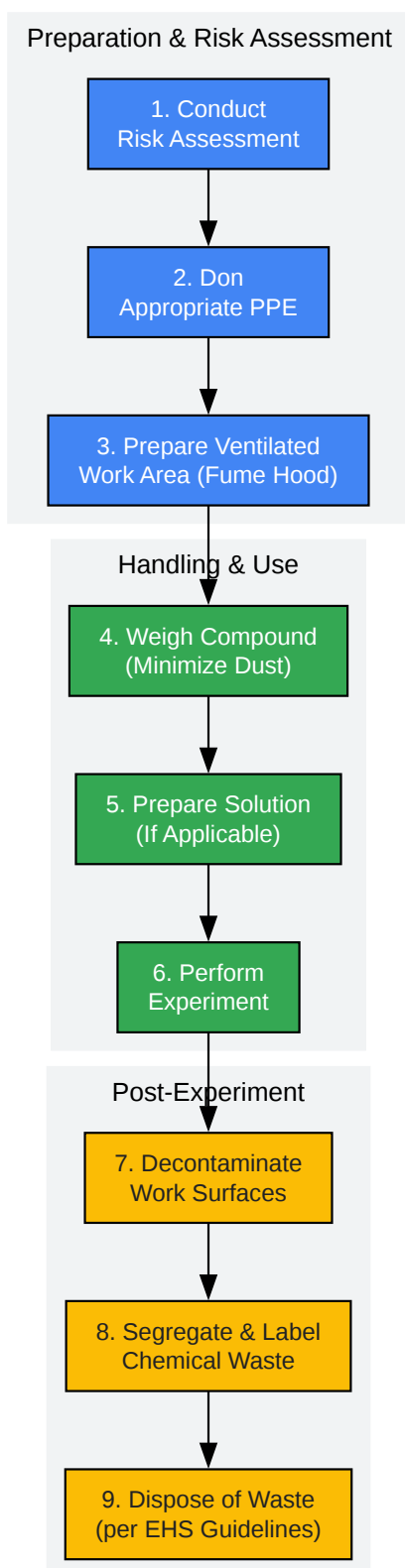
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give 2-4 cupfuls of water or milk. Seek immediate medical aid.[\[8\]](#)

Storage and Disposal

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[5\]](#)[\[8\]](#) Keep away from strong oxidizing agents.[\[5\]](#)[\[6\]](#) Recommended storage temperature is 15–25 °C.
[\[12\]](#)
- Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.[\[1\]](#)[\[8\]](#)

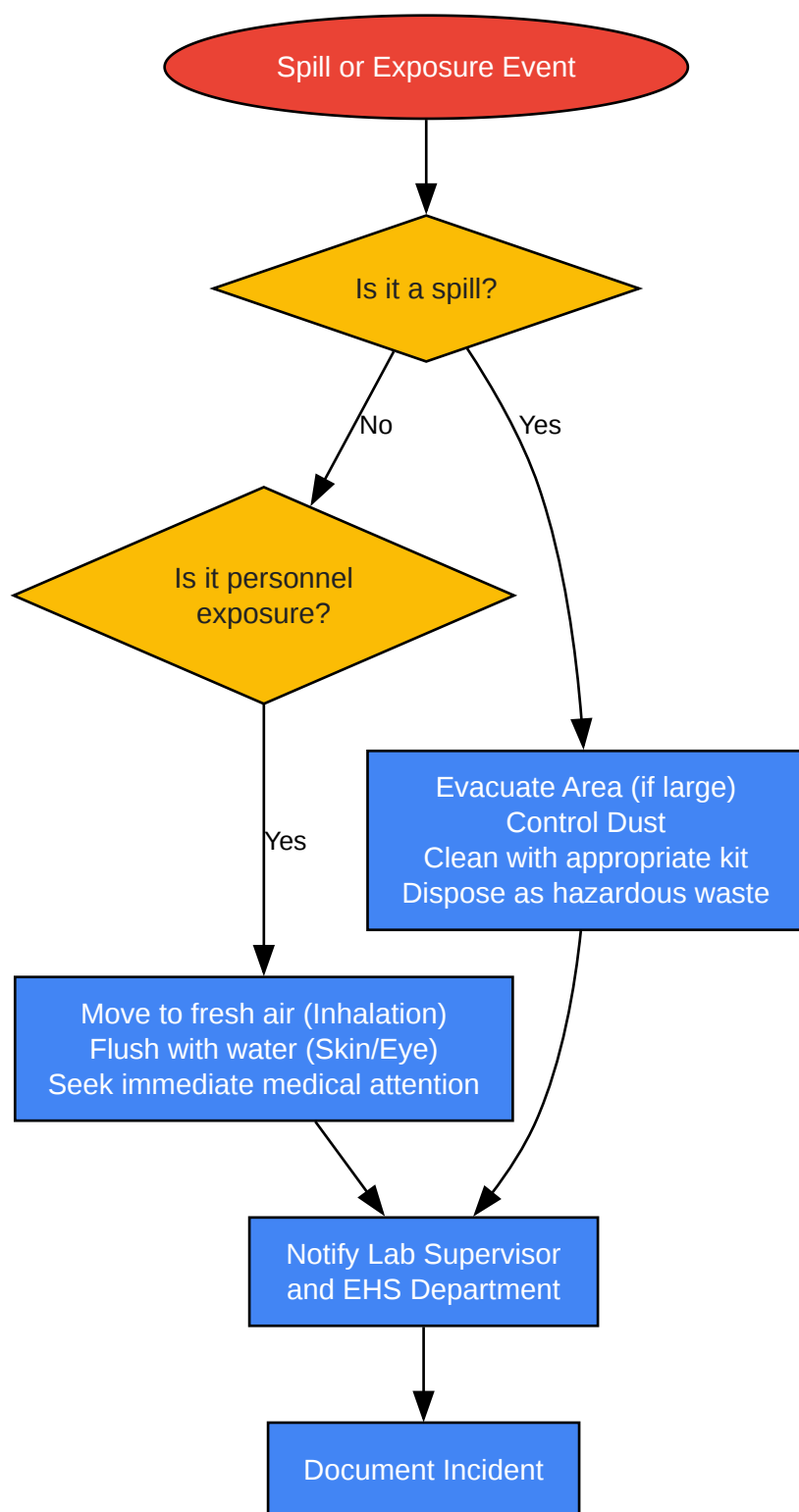
Visualized Workflows and Pathways

The following diagrams illustrate key logical workflows for the safe handling and use of **Dulcite-13C** in a research setting.



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Caption: Standard laboratory workflow for handling **Dulcite-13C**.

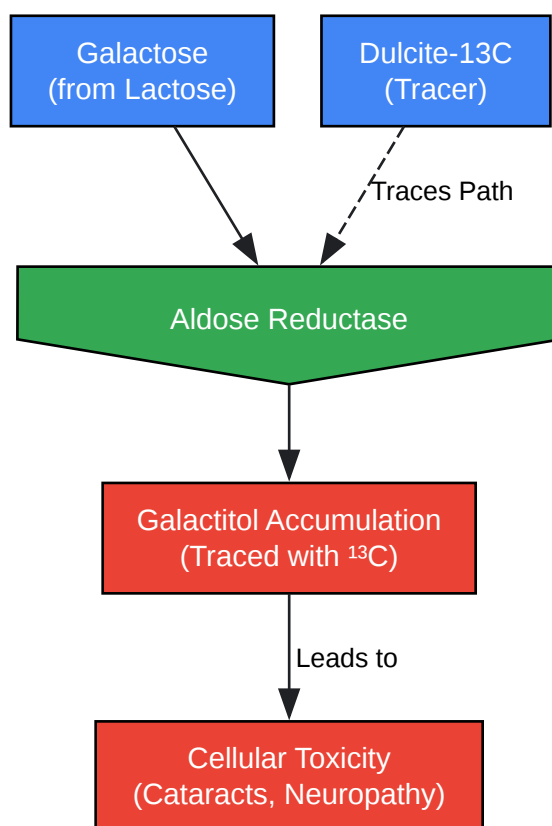


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Caption: Emergency response decision tree for **Dulcite-13C**.

Metabolic Pathway Context

While not a direct handling concern, understanding the metabolic context of **Dulcite-13C** is vital for researchers. Galactose is converted to galactitol (dulcitol) by the enzyme aldose reductase.[2][13] In the genetic disorder galactosemia, deficiencies in enzymes of the Leloir pathway for galactose metabolism lead to an accumulation of galactose, which is then shunted into this alternative pathway, producing toxic levels of galactitol.[14] This accumulation can cause severe health effects, including cataracts, liver damage, and neurological issues.[13] The use of **Dulcite-13C** allows researchers to trace this pathway and study the effects of galactitol accumulation in disease models.



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Caption: Simplified metabolic pathway involving **Dulcite-13C**.

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